

Preparation of (Rac)-AZD 6482 Stock Solutions: An Application Note and Protocol

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Compound of Interest

Compound Name: (Rac)-AZD 6482

Cat. No.: B15541011

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Abstract

This document provides a detailed protocol for the preparation of stock solutions of **(Rac)-AZD 6482**, a potent and selective inhibitor of phosphoinositide 3-kinase β (PI3K β). Adherence to this protocol is crucial for ensuring the accuracy and reproducibility of in vitro and in vivo experiments. The following sections detail the necessary reagents, equipment, and step-by-step procedures for preparing, storing, and handling **(Rac)-AZD 6482** stock solutions.

Chemical Properties and Solubility

(Rac)-AZD 6482 is a small molecule inhibitor with the chemical formula $C_{22}H_{24}N_4O_4$ and a molecular weight of 408.45 g/mol .^[1] Proper solubilization is key to maintaining the compound's activity. The solubility of **(Rac)-AZD 6482** in common laboratory solvents is summarized in the table below. Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions.^{[2][3]} It is important to use newly opened, anhydrous DMSO, as the presence of water can significantly impact the solubility of the product.^[2]

Solvent	Solubility	Molar Concentration	Notes
DMSO	up to 50 mg/mL[2]	~122.4 mM	Ultrasonic assistance may be required for complete dissolution. [2]
DMF	10 mg/mL[3]	~24.5 mM	
Ethanol	5 mg/mL[3]	~12.2 mM	
1 eq. HCl	up to 10 mM	10 mM	

Experimental Protocol: Stock Solution Preparation

This protocol outlines the procedure for preparing a 10 mM stock solution of **(Rac)-AZD 6482** in DMSO.

Materials:

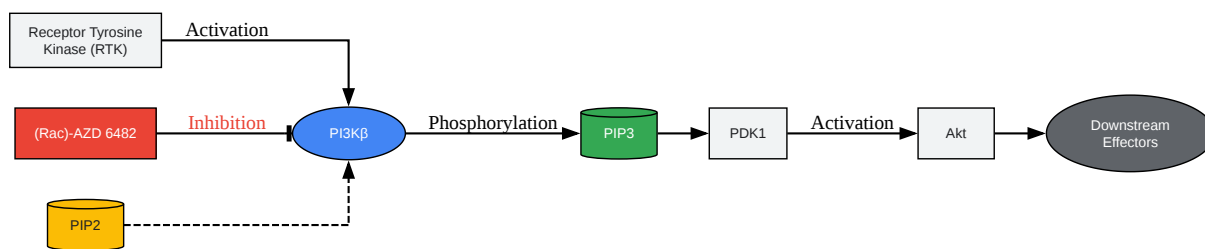
- **(Rac)-AZD 6482** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Calibrated micropipettes
- Vortex mixer
- Ultrasonic bath (optional)
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- **Pre-weighing Preparation:** Allow the vial of **(Rac)-AZD 6482** powder to equilibrate to room temperature before opening to prevent condensation.
- **Weighing:** Carefully weigh the desired amount of **(Rac)-AZD 6482** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.085 mg of the compound.
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to the vial containing the **(Rac)-AZD 6482** powder. To continue the example, add 1 mL of DMSO.
- **Dissolution:** Tightly cap the vial and vortex thoroughly for several minutes until the powder is completely dissolved. If necessary, use an ultrasonic bath to aid dissolution.^[2] Visually inspect the solution to ensure there are no visible particles.
- **Aliquoting and Storage:** To avoid repeated freeze-thaw cycles, which can degrade the compound, it is recommended to aliquot the stock solution into smaller, single-use volumes in microcentrifuge tubes or amber glass vials.^[2]
- **Storage Conditions:** Store the aliquoted stock solutions at -20°C for short-term storage (up to 1 year) or at -80°C for long-term storage (up to 2 years).^[2] When ready to use, thaw an aliquot at room temperature and gently mix before dilution into the appropriate experimental buffer or media.

Signaling Pathway and Experimental Workflow

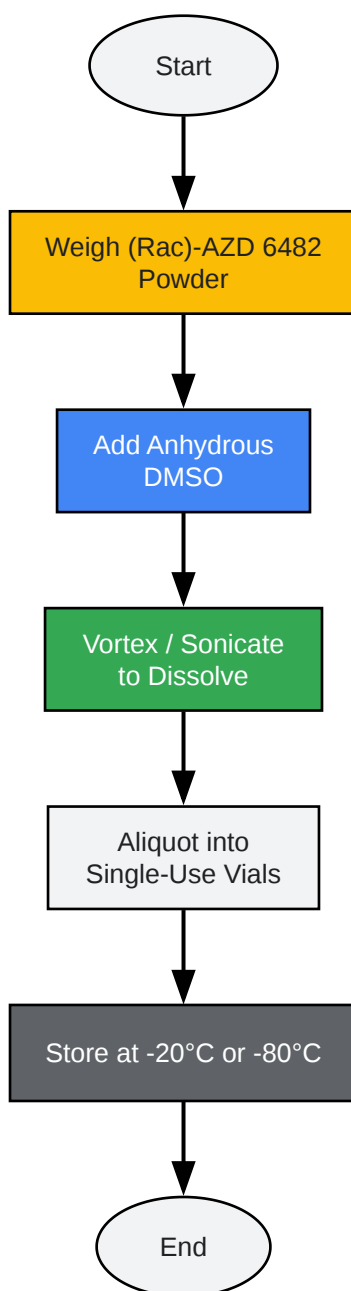
(Rac)-AZD 6482 is a potent and selective inhibitor of the p110 β isoform of PI3K.^[2] This kinase is a key component of the PI3K/Akt/mTOR signaling pathway, which is crucial in regulating cell growth, proliferation, survival, and motility. The diagram below illustrates the simplified signaling pathway and the point of inhibition by **(Rac)-AZD 6482**.



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Caption: PI3Kβ signaling pathway and inhibition by **(Rac)-AZD 6482**.

The following diagram outlines the general workflow for the preparation of **(Rac)-AZD 6482** stock solutions.



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Caption: Workflow for **(Rac)-AZD 6482** stock solution preparation.

Safety Precautions

(Rac)-AZD 6482 is intended for research use only. Standard laboratory safety practices should be followed. Wear appropriate personal protective equipment, including a lab coat, gloves, and

safety glasses, to avoid skin and eye contact. Handle the compound in a well-ventilated area. Refer to the Safety Data Sheet (SDS) for complete safety and handling information.

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References

- 1. [Azd-6482 | C₂₂H₂₄N₄O₄ | CID 44137675 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- 2. [medchemexpress.com \[medchemexpress.com\]](#)
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